

# Methasulfocarb Profile and Application Data

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## Compound Focus: Methasulfocarb

CAS No.: 66952-49-6

Cat. No.: S535103

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The following tables consolidate the available physicochemical, toxicological, and application data for **methasulfocarb**, which is a fungicide and plant growth regulator used primarily in rice crops [1].

Table 1: Physicochemical Properties of Methasulfocarb

Property	Value	Conditions / Notes
Chemical Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>4</sub> S <sub>2</sub> [1] [2]	-
Molecular Weight	261.31 g/mol [1] [2]	-
CAS RN	66952-49-6 [1] [3] [2]	-
IUPAC Name	S-4-(mesyloxy)phenyl methyl(thiocarbamate) [1]	-
Appearance	Colourless crystalline solid [1]	-
Melting Point	138 °C [1]	-
Water Solubility	480 mg L <sup>-1</sup> [1]	Moderate, at 20°C & pH 7
Octanol-Water Partition Coefficient (Log P)	1.68 [1]	Low

Property	Value	Conditions / Notes
Vapor Pressure	Decomposes before boiling [1]	-
Mode of Action	Growth retarding activity [1]	FRAC Code: 42 [1]

Table 2: Ecotoxicological and Regulatory Profile

Category	Data	Notes
Mammalian Acute Oral LD <sub>50</sub>	112 mg kg <sup>-1</sup> [1]	Moderate toxicity (Rat)
EU Regulatory Status	Not approved [1]	Regulation (EC) 1107/2009
Example Applications	Rice [1]	Soil application
Example Pests Controlled	<i>Fusarium</i> , <i>Mucor</i> , <i>Pseudomonas</i> , <i>Pythium</i> , <i>Rhizoctonia</i> spp. [1]	-
Formulation Types	Granular or wettable powder [1]	For soil application

## Proposed Experimental Workflow for Soil Treatment

Based on the general information available, here is a visual workflow for a typical soil treatment efficacy study. This diagram outlines the key stages from initial setup to final analysis.



## Workflow for Soil Treatment Efficacy Study

### Detailed Methodologies for Key Stages

- **Soil Preparation and Experimental Setup**

- Use a standardized potting soil or sterilized natural soil to minimize background microbial interference.
- Fill multiple pots (e.g., 10-15 per treatment group) to ensure statistical power.
- Include control groups: untreated healthy control (no pathogen, no chemical), untreated diseased control (with pathogen, no chemical), and a positive control (with pathogen, established fungicide).

- **Pathogen Inoculation and Chemical Application**

- Inoculate the soil with a standardized spore or mycelial suspension of a target fungus, such as *Fusarium* or *Rhizoctonia*, several days before or during planting [1].
- Apply **methasulfocarb** according to treatment groups. For a wettable powder formulation, prepare a stock solution and serially dilute it to achieve the desired concentrations (e.g., 1, 2, and 5 mg active ingredient per kg of soil). Apply as a soil drench, ensuring even distribution.

- **Sample Collection and Metabolomic Analysis (Optional)**

- To investigate the biochemical mode of action, you can adapt methodologies from toxicology studies [4].
- **Cell Culture:** Use a relevant cell line (e.g., 3D4/21 porcine alveolar macrophages as a model) [4].
- **Treatment:** Expose cells to **methasulfocarb** at varying concentrations (e.g., 1, 2  $\mu$ M) and for different durations (12, 24, 48 hours). Use an MTT assay to determine cell viability and establish  $IC_{50}$  values [4].
- **Metabolite Extraction:** Collect and lyse cells. Add pre-cooled methanol, vortex, and centrifuge. Pool supernatants, evaporate to dryness, and reconstitute the residue in a mobile phase for analysis [4].
- **LC-MS/MS Analysis:** Perform analysis using a system like an AB Sciex ExionLC with a TripleTOF 5600+ mass spectrometer. Use both positive and negative ion modes for comprehensive metabolite detection [4].
- **Data Processing:** Use software like Progenesis Q1 for preprocessing. Identify differential metabolites ( $VIP > 1$ ,  $p < 0.05$ ) and perform pathway enrichment analysis (e.g., with MetaboAnalyst and KEGG) to identify affected pathways such as purine or glutathione metabolism [4].

## Critical Considerations for Researchers

- **Regulatory Status:** **Methasulfocarb** is **not approved** for use in the European Union [1]. All research should comply with local regulations and institutional biosafety guidelines.
- **Toxicity:** The acute oral LD<sub>50</sub> in rats is 112 mg/kg, classifying it with moderate toxicity [1]. Appropriate personal protective equipment (PPE) and safe laboratory practices are mandatory.
- **Data Gaps:** The available data lacks specific details on soil adsorption, degradation half-life (DT<sub>50</sub>), and effects on non-target soil microorganisms. Research could valuably focus on these areas.

## Conclusion

This document provides a foundational profile of **methasulfocarb** and a framework for designing soil treatment experiments. The proposed workflow and detailed protocols, particularly the metabolomics analysis, can be adapted to generate robust data on the efficacy and mode of action of **methasulfocarb** in an agricultural research context.

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